

Personal protective equipment for handling Ribitol-3-13C

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Compound of Interest

Compound Name: Ribitol-3-13C

Cat. No.: B15139481

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Essential Safety and Handling Guide for Ribitol-3-13C

This guide provides crucial safety, handling, and disposal information for **Ribitol-3-13C**, ensuring the safety of laboratory personnel and maintaining the integrity of the product. While Ribitol is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.^{[1][2][3]}

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **Ribitol-3-13C**. This PPE is designed to protect researchers from potential exposure and to prevent contamination of the stable isotope-labeled compound.

PPE Category	Item	Specifications & Use
Eye & Face Protection	Safety Glasses	Must be ANSI Z87.1 compliant. Required for protection against impacts and splashes.[4][5]
Face Shield	Recommended when there is a significant risk of splashing. [5][6]	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for handling. Should be immediately removed and replaced after any contact with chemicals.[4]
Body Protection	Laboratory Coat	Standard cotton or polyester-cotton blend lab coats are acceptable.[7] They protect clothing and skin from potential splashes.[6]
Long Pants & Closed-Toe Shoes	Required to protect the lower body and feet from spills and falling objects.[7][8]	
Respiratory Protection	Not generally required	Under normal handling conditions with adequate ventilation, respiratory protection is not necessary.[3] [9] If dust formation is significant, a particle filter respirator may be considered. [9]

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.

- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[1][9]
- Keep the container tightly closed to prevent contamination.[9]

Handling and Preparation of Solutions:

- Work in a well-ventilated area, such as a laboratory fume hood, especially when handling the powdered form to avoid dust inhalation.[8][9]
- Before handling, ensure all required PPE is correctly worn.
- To weigh the compound, use a clean spatula and weighing paper on a calibrated analytical balance.
- When preparing solutions, slowly add the **Ribitol-3-13C** to the solvent to avoid splashing.
- If heating is required, use a water bath or a heating mantle with care. Ribitol is combustible and can produce carbon monoxide and carbon dioxide in a fire.[1][9]

Disposal Plan

Waste Disposal:

- Although Ribitol is not classified as hazardous waste, it should not be disposed of down the drain.[1][3][9]
- Collect waste **Ribitol-3-13C** and any contaminated materials (e.g., weighing paper, gloves) in a designated, labeled waste container.
- Dispose of the chemical waste through a licensed chemical waste disposal service, following all local, regional, and national regulations.[1][9]

Container Disposal:

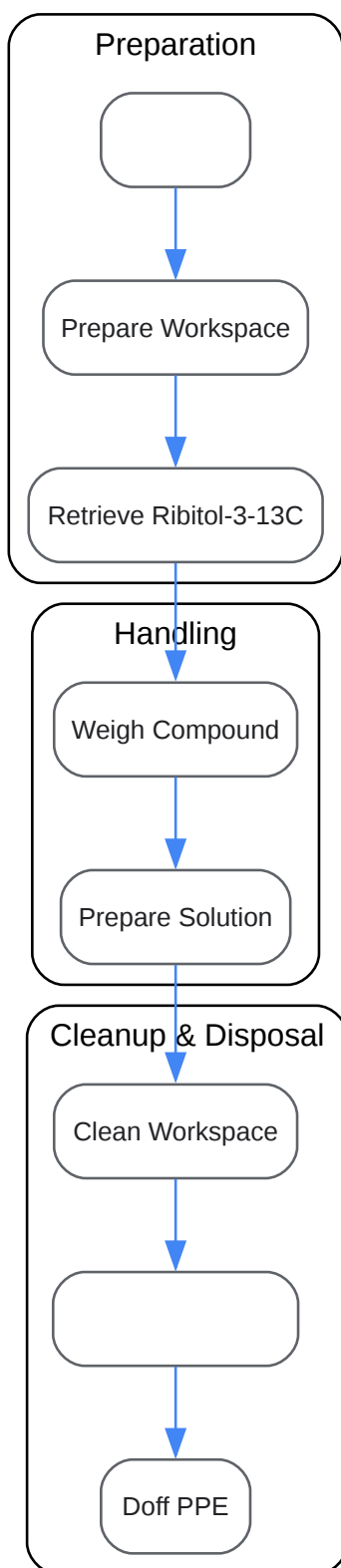
- Completely empty the product container.

- Rinse the empty container with a suitable solvent. The rinseate should be collected and disposed of as chemical waste.
- Once thoroughly decontaminated, the container can be recycled or disposed of as regular laboratory waste, in accordance with institutional guidelines.^[1]

Emergency Procedures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.^{[9][10]} If irritation persists, seek medical attention.
- In case of skin contact: Wash off immediately with plenty of water.^{[9][10]}
- If inhaled: Move to fresh air. If you feel unwell, seek medical advice.^{[2][3]}
- If swallowed: Rinse mouth with water and drink plenty of water.^{[2][9]} If you feel unwell, call a doctor.^[1]
- In case of a spill: Wear appropriate PPE. Sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.^[9]

Below is a workflow diagram for the safe handling of **Ribitol-3-13C**.



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Caption: Workflow for Safe Handling of **Ribitol-3-13C**.

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